

What are the physical and chemical properties of triphenylgermanium chloride?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triphenylgermanium chloride

Cat. No.: B158819

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Triphenylgermanium Chloride: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the physical and chemical properties of **triphenylgermanium chloride** ($(\text{C}_6\text{H}_5)_3\text{GeCl}$). It is intended for researchers, scientists, and professionals in drug development and materials science who utilize organogermanium compounds. This document consolidates key data, outlines experimental methodologies, and illustrates relevant chemical processes.

Core Physical and Chemical Properties

Triphenylgermanium chloride is an organogermanium compound featuring a central germanium atom bonded to three phenyl groups and one chlorine atom.^[1] It presents as a white to light yellow crystalline solid and is a versatile reagent in synthetic chemistry.^{[1][2]}

The following table summarizes the key identifiers and molecular data for **triphenylgermanium chloride**.

Identifier	Value	Reference
IUPAC Name	chloro(triphenyl)germane	[1][2]
CAS Number	1626-24-0	[1][3][4][5]
EC Number	216-617-5	[2][4]
Molecular Formula	C ₁₈ H ₁₅ ClGe	[1][2][3]
Linear Formula	(C ₆ H ₅) ₃ GeCl	[2][4]
Molecular Weight	339.4 g/mol	[1][2][6]
MDL Number	MFCD00000461	[2][5]

Quantitative physical properties are crucial for handling and experimental design. The data below has been compiled from various sources.

Property	Value	Reference
Appearance	White to yellow powder or crystals	[2]
Melting Point	112-115 °C	[2][3][4][5]
Boiling Point	285 °C at 12 mmHg	[3][4]
Density	1.166 g/cm ³	[3]
Solubility	Insoluble in water; Soluble in organic solvents	[1][2]

Spectroscopic data is essential for the characterization of **triphenylgermanium chloride**. While detailed spectra are best consulted directly from spectral databases, general information is available.

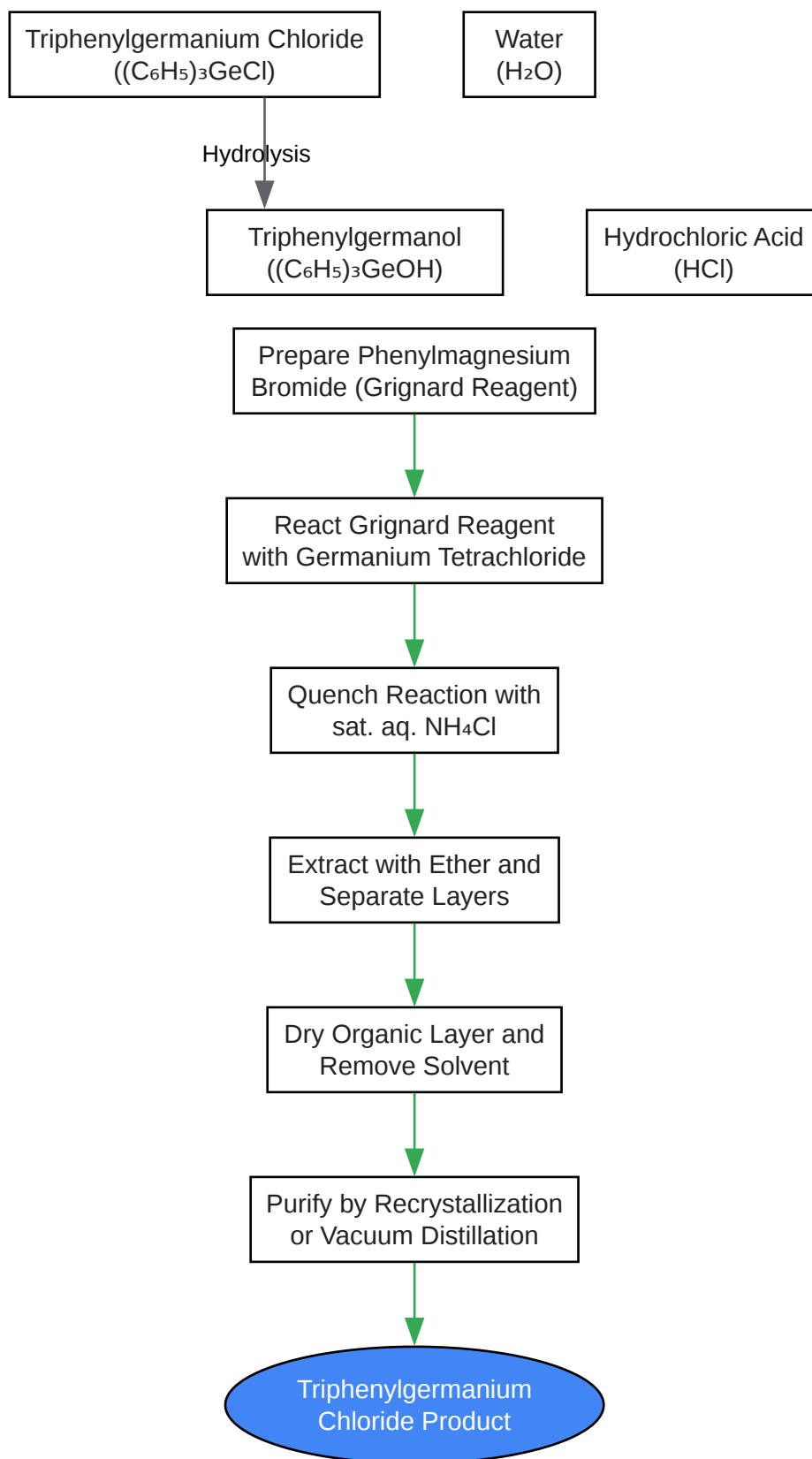
Spectrum Type	Availability	Reference
^1H NMR	Data available	[6][7]
^{13}C NMR	Data available	[7]
FTIR	Data available	[6]
Mass Spectrometry	Data available	[7]

Chemical Reactivity and Stability

Triphenylgermanium chloride is a stable compound under standard conditions but exhibits reactivity characteristic of organometallic halides.

- **Stability:** The compound is stable at normal conditions but may decompose upon heating, releasing hazardous fumes.[1][8] It should be stored in a tightly closed container in a dry, well-ventilated place.[8]
- **Moisture Sensitivity:** It is sensitive to moisture and reacts slowly with water.[3] This hydrolysis reaction yields triphenylgermanol and hydrochloric acid.[1]
- **Reactivity with Oxidizing Agents:** It may react with strong oxidizing agents.[1][8]
- **Precursor for Synthesis:** It is a key starting material for synthesizing other organogermanium compounds.[1] For example, it can react with phosphonic acids to form triphenylgermanium derivatives or with dicarboxylic acids to create bis(triphenylgermanium) dicarboxylates.[1]

The reaction with water is a primary consideration for handling and storage.



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- To cite this document: BenchChem. [What are the physical and chemical properties of triphenylgermanium chloride?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158819#what-are-the-physical-and-chemical-properties-of-triphenylgermanium-chloride]

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